

An In-depth Technical Guide to 4-Bromobenzyl Bromide (CAS: 589-15-1)

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Compound of Interest

Compound Name: 4-Bromobenzyl bromide

Cat. No.: B049343

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Bromobenzyl bromide** (CAS number 589-15-1), a versatile bifunctional reagent crucial in modern organic synthesis. This document details its chemical and physical properties, spectroscopic data, synthesis protocols, reactivity, and key applications in the pharmaceutical, agrochemical, and material science sectors. Safety and handling protocols are also extensively covered. The information is presented to support researchers and professionals in leveraging the unique synthetic utility of this compound.

Chemical and Physical Properties

4-Bromobenzyl bromide, also known as α ,4-dibromotoluene, is a white to off-white solid at room temperature.^{[1][2]} Its structure features a benzyl bromide moiety, which is highly susceptible to nucleophilic substitution, and a bromine atom on the phenyl ring, providing a site for cross-coupling reactions.^[3] This dual reactivity makes it a valuable building block in complex molecular synthesis.^{[3][4]}

Property	Value	References
CAS Number	589-15-1	[5] [6]
Molecular Formula	C ₇ H ₆ Br ₂	[5] [6]
Molecular Weight	249.93 g/mol	[5] [6]
Appearance	Off-white to beige solid	[1] [2]
Melting Point	60 - 64 °C	[1] [2]
Boiling Point	115 - 124 °C @ 12 mmHg	[2] [7]
Purity	≥ 98%	[8]
InChI Key	YLRBJYMANQKEAW-UHFFFAOYSA-N	[4] [8]
Canonical SMILES	<chem>C1=CC(=CC=C1CBr)Br</chem>	[5] [9]

Spectroscopic Data

Spectroscopic analysis is essential for the verification of **4-Bromobenzyl bromide**'s identity and purity.

Spectroscopy	Data	References
¹ H NMR	Characteristic shifts for benzyl protons are observed around δ 4.5–5.0 ppm.	[4] [10]
¹³ C NMR	Data available for substitution patterns.	[4]
Mass Spectrometry	Used to validate the molecular weight.	[4] [11]
Infrared (IR)	Spectral data is available for functional group identification.	[11]

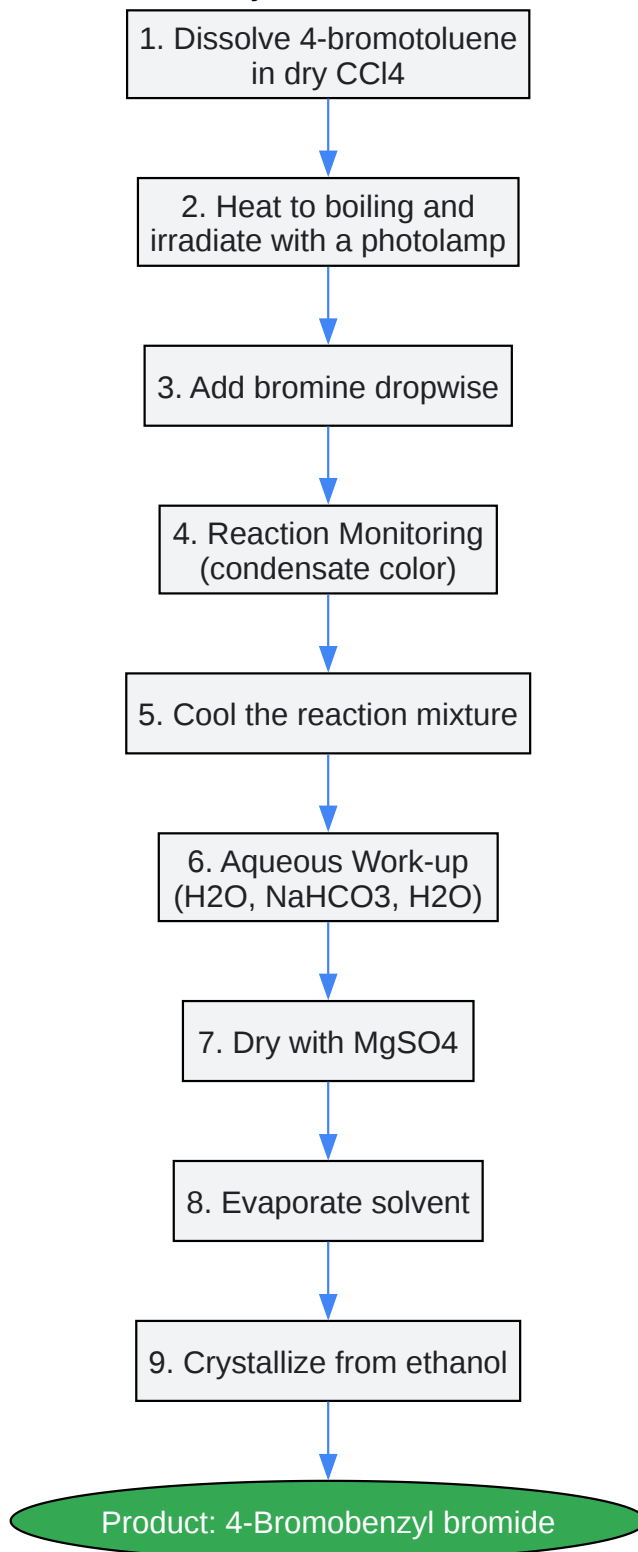
Synthesis and Experimental Protocols

A common method for the preparation of **4-Bromobenzyl bromide** is the radical bromination of 4-bromotoluene.^[12]

Experimental Protocol: Synthesis of 4-Bromobenzyl Bromide^[13]

- **Reaction Setup:** Dissolve 0.2 moles of 4-bromotoluene in a five-fold volume of dry carbon tetrachloride in a two-necked flask equipped with a reflux condenser and a dropping funnel. The tip of the dropping funnel should be below the liquid surface to minimize bromine loss.
- **Bromination:** Heat the mixture to boiling. Irradiate the flask with a 500-watt photolamp. Add 0.205 moles of dry elemental bromine dropwise. The rate of addition should be controlled so that the condensate from the reflux condenser remains nearly colorless. The reaction typically takes 30 minutes to 2 hours.
- **Work-up:** After the reaction is complete, stop the irradiation and cool the solution. Wash the solution rapidly with ice-water, followed by an ice-cold aqueous sodium bicarbonate solution, and then again with ice-water.
- **Isolation and Purification:** Dry the organic layer with magnesium sulfate and evaporate the solvent in vacuo. The resulting residue is purified by crystallization from ethanol, yielding **4-bromobenzyl bromide**.

Experimental Workflow: Synthesis of 4-Bromobenzyl Bromide

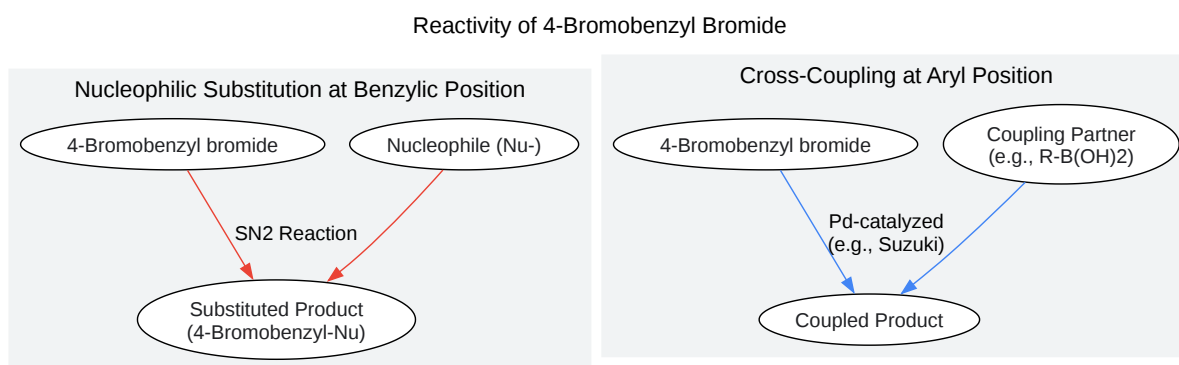


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Caption: A flowchart illustrating the key steps in the synthesis of **4-Bromobenzyl bromide**.

Reactivity and Applications

The dual reactivity of **4-Bromobenzyl bromide** makes it a highly versatile reagent in organic synthesis.[3] The benzylic bromide is an excellent electrophile for nucleophilic substitution reactions, while the aryl bromide can participate in various cross-coupling reactions.[3][4]



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Caption: Diagram showing the dual reactivity of **4-Bromobenzyl bromide**.

This compound serves as a critical intermediate in the synthesis of a wide range of molecules with applications in:

- **Pharmaceuticals:** It is used in the synthesis of bioactive compounds, including potential anti-cancer agents, antivirals, and drugs targeting the central nervous system.[1][3][13]
- **Agrochemicals:** **4-Bromobenzyl bromide** is a precursor for novel pesticides and herbicides with improved efficacy.[1][3]
- **Material Science:** It is incorporated into polymers and functional materials to impart specific properties.[1][3]

- Organic Synthesis: It is widely used for introducing the 4-bromobenzyl group into various organic scaffolds.[3][13] It is also used to prepare various amines and for the identification of aromatic carboxylic acids.[6][14]

Safety and Handling

4-Bromobenzyl bromide is a hazardous substance and must be handled with appropriate safety precautions.[7][13]

Hazard	Description	Precautionary Measures	References
Corrosivity	Causes severe skin burns and eye damage.	Wear protective gloves, clothing, eye, and face protection. Work in a well-ventilated area or under a fume hood.	[2][7][15]
Respiratory Irritation	May cause respiratory irritation.	Avoid breathing dust, vapor, mist, or gas.	[2][15]
Lachrymator	Substance which increases the flow of tears.	Use in a well-ventilated area and wear eye protection.	[7][16]
Incompatibilities	Bases, amines, alcohols, oxidizing agents, and metals.	Store away from incompatible materials.	[2][7]

First Aid Measures[2][7][17]

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin: Remove contaminated clothing and shoes. Immediately flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.

- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container. Keep in a corrosives area.^{[2][7][16]}
- Disposal: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult federal, state, and local hazardous waste regulations for complete and accurate classification and disposal.^[7]

Conclusion

4-Bromobenzyl bromide is a cornerstone reagent in synthetic chemistry, offering a gateway to a vast array of complex molecules. Its predictable reactivity and commercial availability make it an invaluable tool for researchers in drug discovery, agrochemical development, and material science. Adherence to strict safety protocols is paramount when handling this compound to mitigate its hazardous properties. This guide provides the foundational knowledge required for the safe and effective utilization of **4-Bromobenzyl bromide** in a research and development setting.

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